

VU6012962 solubility and vehicle formulation

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Compound of Interest

Compound Name: VU6012962

Cat. No.: B611777

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Technical Support Center: VU6012962

This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to the solubility and vehicle formulation of **VU6012962**. The information is presented in a question-and-answer format to directly address common issues encountered during experimentation.

VU6012962 Properties

Property	Value
IUPAC Name	N-(2-(1H-1,2,4-triazol-1-yl)-5-(trifluoromethoxy)phenyl)-4-(cyclopropylmethoxy)-3-methoxybenzamide
Molecular Formula	C ₂₁ H ₁₉ F ₃ N ₄ O ₄
Molecular Weight	448.4 g/mol
CAS Number	2313526-86-0
Mechanism of Action	Negative Allosteric Modulator (NAM) of metabotropic glutamate receptor 7 (mGlu7)

Solubility Data

Quantitative solubility data for **VU6012962** in a range of common laboratory solvents is limited in publicly available resources. However, based on information from chemical suppliers and

general knowledge of similar heterocyclic compounds, the following information can be provided.

Solvent	Solubility	Notes
DMSO (Dimethyl Sulfoxide)	≥ 44.84 mg/mL (≥ 100 mM)	A stock solution of at least 100 mM can be prepared in DMSO.
Ethanol	Data not available	Expected to be less soluble than in DMSO. Empirical testing is recommended.
Water	Data not available	Expected to have very low aqueous solubility.
PBS (Phosphate-Buffered Saline)	Data not available	Expected to have very low solubility. The final concentration of DMSO in aqueous buffers should be kept low (typically $<0.5\%$) to avoid precipitation.
Cell Culture Medium	Data not available	Solubility will be low and dependent on media components (e.g., serum concentration). The final DMSO concentration should be minimized (typically $\leq 0.1\%$).

Vehicle Formulation

The choice of vehicle is critical for ensuring the accurate and effective delivery of **VU6012962** in both in vitro and in vivo experiments.

Application	Recommended Vehicle	Notes
In Vitro	Cell culture medium containing a low percentage of DMSO (e.g., $\leq 0.1\%$)	Prepare a high-concentration stock solution in DMSO and perform serial dilutions in pre-warmed cell culture medium.
In Vivo	10% DMSO in Corn Oil	A common formulation for oral or intraperitoneal administration. Other vehicles such as 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline may also be considered but require empirical validation for this specific compound.

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: I am seeing precipitation when I dilute my **VU6012962** DMSO stock solution into my aqueous buffer for an in vitro assay. What should I do?

A1: This is a common issue for compounds with low aqueous solubility. Here are several troubleshooting steps:

- **Decrease the Final Concentration:** The final concentration of **VU6012962** in your assay buffer may be exceeding its solubility limit. Try testing a lower final concentration.
- **Reduce the DMSO Concentration:** While **VU6012962** is soluble in DMSO, a high final concentration of DMSO in your aqueous buffer can still lead to precipitation of the compound. Aim for a final DMSO concentration of 0.5% or lower in your assay.
- **Use a Surfactant:** Adding a small amount of a biocompatible surfactant, such as Tween-80 (0.1%) or Pluronic F-68 (0.02%), to your aqueous buffer can help to increase the solubility of hydrophobic compounds.

- **Pre-warm Your Buffer:** Ensure your aqueous buffer is pre-warmed to the experimental temperature (e.g., 37°C) before adding the DMSO stock solution.
- **Method of Dilution:** Add the DMSO stock solution to the aqueous buffer dropwise while vortexing or stirring to ensure rapid and uniform mixing. This can prevent localized high concentrations that may lead to precipitation.

Q2: My **VU6012962** formulation for in vivo studies appears cloudy. Is it usable?

A2: A cloudy formulation indicates that the compound is not fully dissolved and may be present as a suspension. For most applications, a clear, homogenous solution is preferred to ensure accurate dosing. If your formulation is cloudy, consider the following:

- **Sonication:** Sonicate the formulation in a water bath to aid in dissolution.
- **Gentle Warming:** Gently warm the vehicle (e.g., to 37°C) before adding the **VU6012962** stock solution.
- **Alternative Vehicle:** If the compound does not dissolve in your current vehicle, you may need to explore alternative formulations. For example, if you are using a simple corn oil vehicle, a formulation containing co-solvents and surfactants like the one mentioned above (10% DMSO, 40% PEG300, 5% Tween-80, 45% saline) may be more effective. However, any new formulation should be tested for tolerability in the animal model.

Q3: How should I prepare my **VU6012962** stock solution and how should it be stored?

A3: Prepare a high-concentration stock solution (e.g., 50-100 mM) in 100% DMSO. Ensure the compound is fully dissolved by vortexing and, if necessary, brief sonication. Store the stock solution at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles. When stored properly, the DMSO stock solution should be stable for several months.

Experimental Protocols

Protocol 1: Preparation of a 10 mM **VU6012962** Stock Solution in DMSO

- Weigh out 4.484 mg of **VU6012962** powder.
- Add 1 mL of 100% DMSO to the powder.

- Vortex the solution until the powder is completely dissolved. Gentle warming (to 37°C) or brief sonication can be used to aid dissolution if necessary.
- Visually inspect the solution to ensure there are no undissolved particles.
- Aliquot the stock solution into smaller volumes in tightly sealed vials and store at -20°C or -80°C.

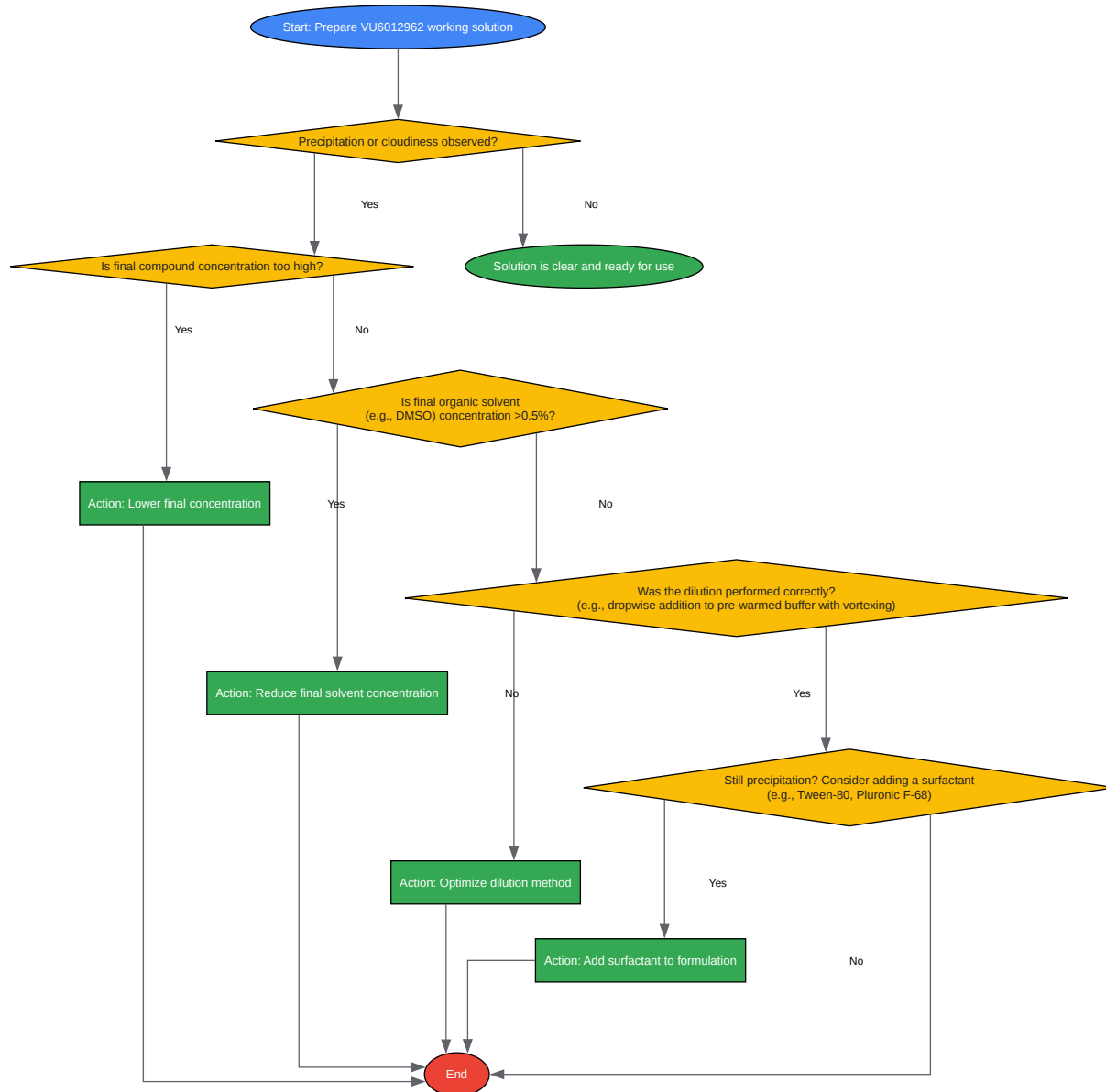
Protocol 2: Preparation of a 10 µM Working Solution for In Vitro Cell-Based Assays

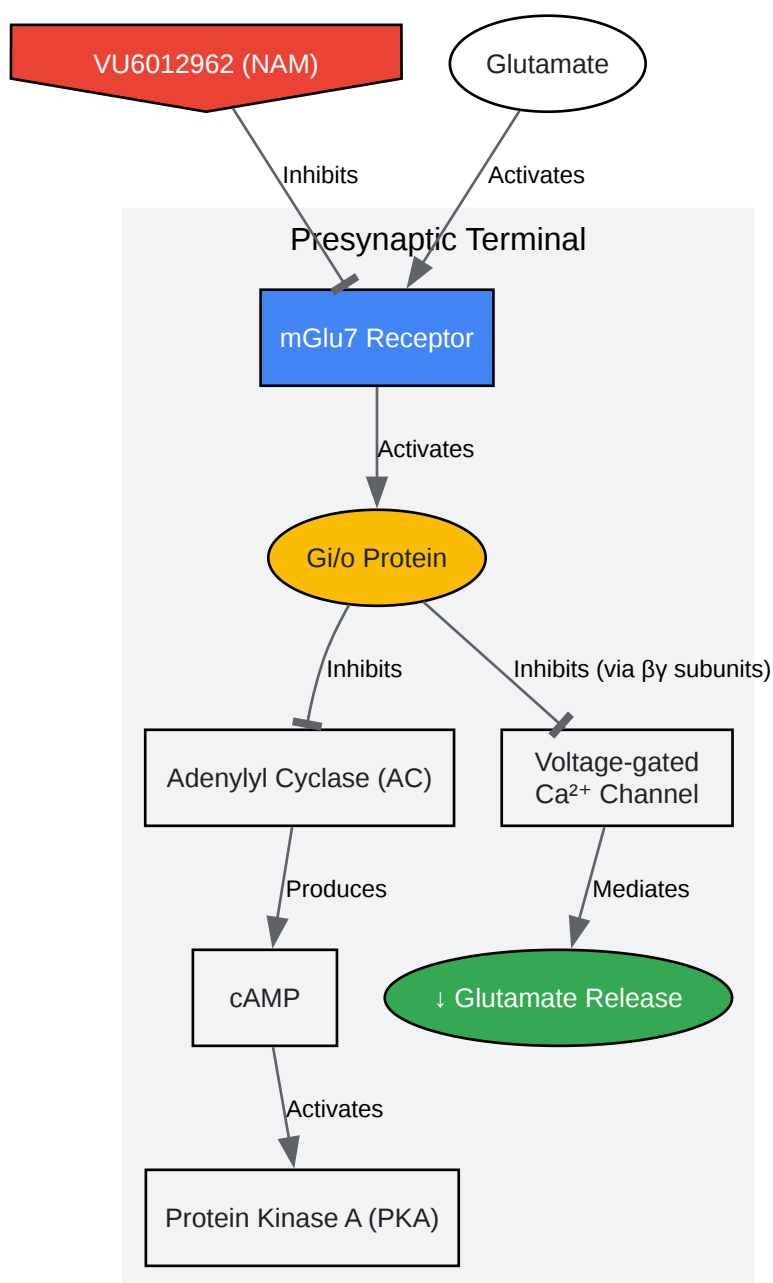
- Thaw a vial of the 10 mM **VU6012962** stock solution in DMSO.
- Pre-warm the desired volume of cell culture medium to 37°C.
- Perform a serial dilution. For example, to make a 10 µM working solution with a final DMSO concentration of 0.1%: a. Prepare an intermediate dilution by adding 1 µL of the 10 mM stock solution to 99 µL of pre-warmed cell culture medium. This will give a 100 µM solution in 1% DMSO. b. Add 100 µL of the 100 µM intermediate solution to 900 µL of pre-warmed cell culture medium. This results in a final concentration of 10 µM **VU6012962** in 0.1% DMSO.
- Gently mix the working solution before adding it to the cells.

Protocol 3: Preparation of a 2 mg/mL Formulation in 10% DMSO/Corn Oil for In Vivo Studies

- Prepare a 20 mg/mL stock solution of **VU6012962** in 100% DMSO.
- In a sterile tube, add 1 part of the 20 mg/mL DMSO stock solution.
- Add 9 parts of corn oil to the tube.
- Vortex the mixture vigorously until it forms a homogenous solution or a fine suspension. Sonication may be used to aid in creating a uniform mixture.
- This formulation should be prepared fresh on the day of the experiment.

Diagrams





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